

mebeverine cost-effectiveness analysis IBS treatment

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Compound Focus: Mebeverine Hydrochloride

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Efficacy and Cost Data for Mebeverine

The table below summarizes key quantitative data from the search results, which mix older cost figures with recent efficacy findings.

Aspect	Key Findings	Source & Context
General Efficacy	Effective for abdominal pain & other IBS symptoms; good safety profile.	2022 Systematic Review of 22 studies [1]
Pain Relief (RR)	Relative Risk (RR) vs. placebo: 1.33 (95% CI: 0.92-1.93), not statistically significant.	2010 Meta-analysis of 8 trials [2]
Global Improvement (RR)	Relative Risk (RR) vs. placebo: 1.13 (95% CI: 0.59-2.16), not statistically significant.	2010 Meta-analysis [2]
Excess Healthcare Cost	€214 per patient/year (€94 for concomitant medication, €120 for hospitalizations).	2004 Case-control study (Netherlands) [3]
Cost in Constipation-Subgroup	€387 per patient/year (€136 for medication, €251 for hospitalizations).	2004 Study of Mebeverine+laxative users [3]

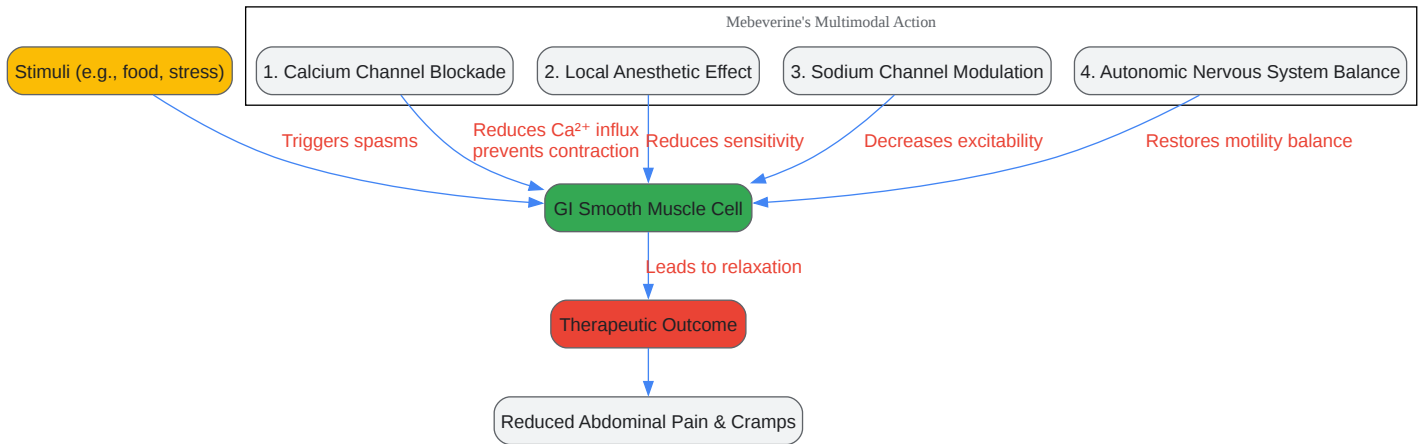
Experimental Data and Methodologies

For a robust comparison, understanding the design of key clinical studies and reviews is essential.

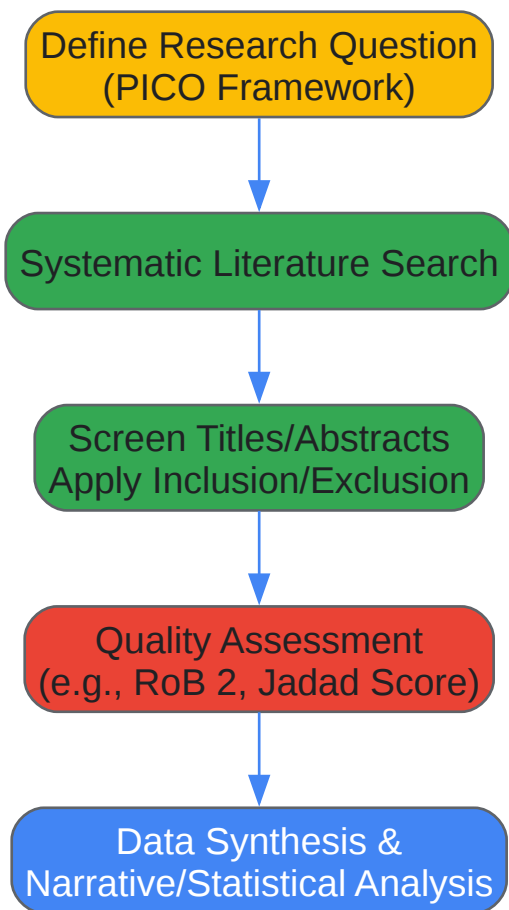
- **Recent Systematic Review (2022):** This review [1] provides the most current efficacy overview. Its methodology included:
 - **Databases:** PubMed, EMBASE, Cochrane.
 - **Search Period:** January 1965 to January 2021.
 - **Inclusion Criteria:** Studies on IBS patients treated with Mebeverine, reporting on symptoms like abdominal pain, bloating, and bowel habits. Both randomized trials and observational studies were included.
 - **Outcome Measures:** Primary focus on the severity or frequency of bowel symptoms, with p-values extracted where available.
 - **Quality Assessment:** Used the revised Cochrane risk-of-bias tool (RoB 2) for randomized trials.
- **Older Meta-Analysis (2010):** This earlier analysis [2], which did not find significant efficacy, serves as a methodological benchmark and a point of comparison for the newer review.
 - **Databases:** PubMed, Embase, Scopus, Cochrane.
 - **Inclusion Criteria:** Placebo-controlled clinical trials of Mebeverine with well-defined global response outcomes or abdominal pain relief.
 - **Quality Assessment:** Used the Jadad score to assess the quality of included trials.
- **Cost Study (2004):** The primary cost data comes from a **matched case-control study** [3].
 - **Data Source:** Pharmacy records from the Netherlands.
 - **Cases:** Mebeverine users.
 - **Controls:** Non-users matched by age, gender, and pharmacy.
 - **Methodology:** Compared the rates of concomitant drug use and hospitalizations between cases and controls, then calculated the associated excess costs.

Mechanism of Action and Research Workflow

The following diagrams illustrate Mebeverine's proposed mechanism and a standard research synthesis workflow based on the reviewed studies.



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Key Conclusions for Researchers

- **Efficacy is Supported, but Nuanced:** Recent high-quality evidence [1] supports Mebeverine's efficacy, particularly for abdominal pain, a core IBS symptom. This represents an update from older analyses [2] that found its effects statistically indistinguishable from placebo.
- **Significant Gaps in Cost-Effectiveness:** While Mebeverine itself is a low-cost generic drug, treated IBS patients, particularly those with constipation, incur significantly higher overall healthcare costs [3]. **A formal cost-effectiveness analysis comparing Mebeverine to other antispasmodics or newer IBS therapies is absent from the literature and represents a critical area for future research.**
- **Safety Profile is a Key Advantage:** The drug's excellent safety and tolerability profile [4] [1] [2] are consistently highlighted, making it an attractive first-line option.

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References

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2. A systematic review of efficacy and tolerability ... [pmc.ncbi.nlm.nih.gov]
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